

An In-depth Technical Guide to the Chemical Properties of MitoPQ

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Compound of Interest

Compound Name: MitoPQ

Cat. No.: B609065

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Abstract

MitoParaquat (**MitoPQ**) is a novel research tool designed for the targeted generation of superoxide within the mitochondrial matrix. This guide provides a comprehensive overview of the chemical properties of **MitoPQ**, its mechanism of action, and detailed protocols for its experimental application. By leveraging a triphenylphosphonium cation, **MitoPQ** selectively accumulates in mitochondria, where its paraquat moiety undergoes redox cycling at complex I of the electron transport chain, leading to the localized production of superoxide. This unique characteristic makes **MitoPQ** an invaluable tool for investigating the role of mitochondrial oxidative stress in various physiological and pathological processes. This document outlines its synthesis, stability, and solubility, and provides quantitative data on its biological effects. Furthermore, detailed experimental methodologies and visual diagrams of key pathways and workflows are presented to facilitate its effective use in a research setting.

Core Chemical Properties of MitoPQ

MitoPQ is a synthetic molecule composed of a lipophilic triphenylphosphonium (TPP) cation covalently linked to the redox-active molecule, paraquat.^{[1][2]} The TPP cation facilitates the accumulation of the molecule within the negatively charged mitochondrial matrix.^{[1][2]}

Property	Data	Reference
Synonyms	MitoParaquat	[3]
Molecular Formula	C ₃₉ H ₄₆ I ₃ N ₂ P	
Molecular Weight	954.48 g/mol	
Appearance	Brown to brown-red powder	
Purity	Typically >90% (HPLC)	-

Solubility

Solvent	Solubility	Reference
DMSO	Up to 100 mM	-
Ethanol	Up to 10 mM	
Water	Soluble	

Note: For in vivo applications, specific formulations using PEG300, Tween-80, and saline, or SBE- β -CD in saline have been described to achieve clear solutions.

Stability and Storage

- Stock Solutions: Store at -80°C for up to 6 months or at -20°C for up to 1 month. Stock solutions should be stored in sealed containers, protected from moisture.
- Solid Form: Store under desiccating conditions.

Mechanism of Action: Targeted Superoxide Production

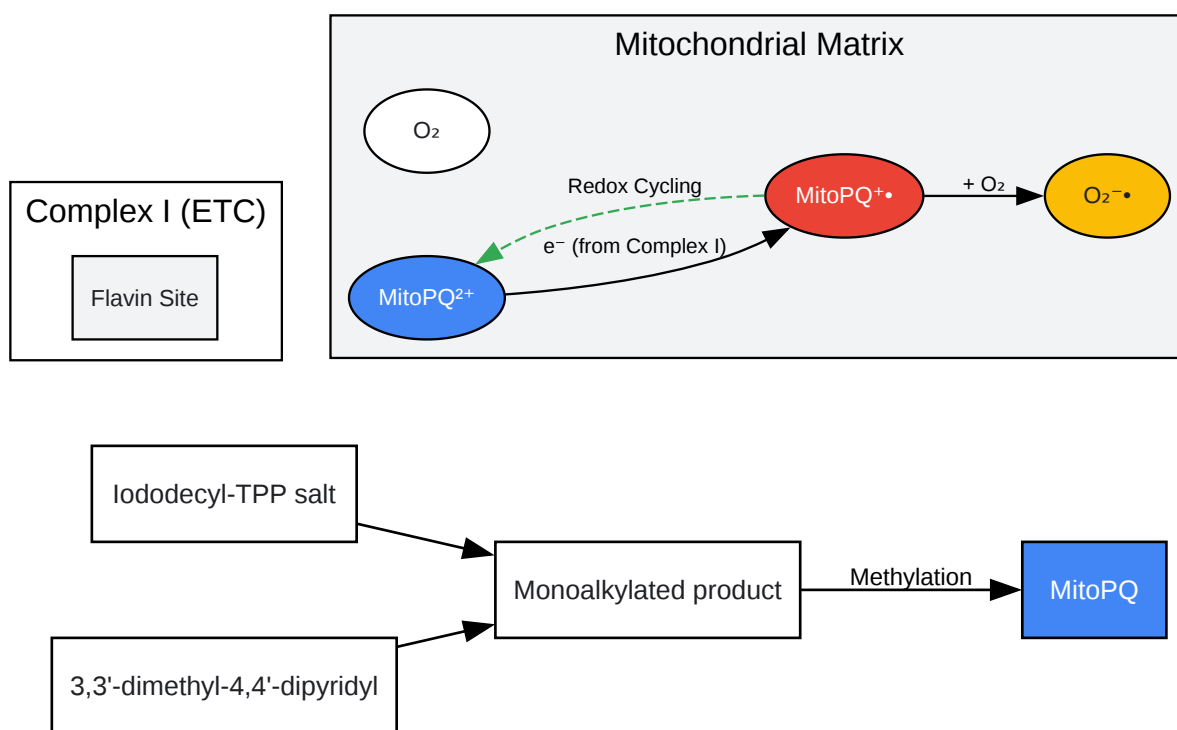
The primary function of **MitoPQ** is to act as a mitochondria-targeted redox cycler, selectively increasing the production of superoxide within the mitochondrial matrix. This process is driven by the mitochondrial membrane potential and the enzymatic activity of Complex I of the electron transport chain.

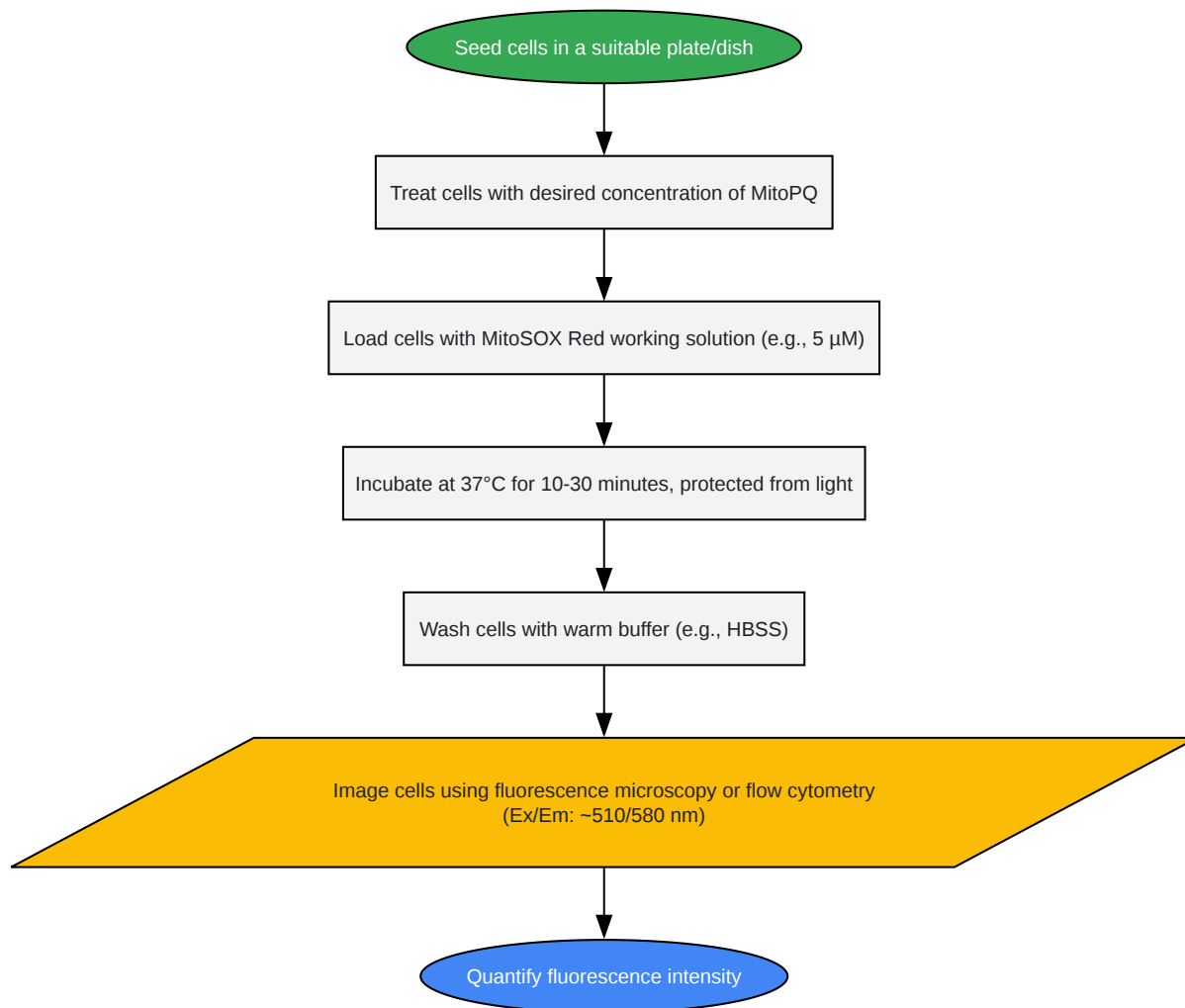
Mitochondrial Accumulation

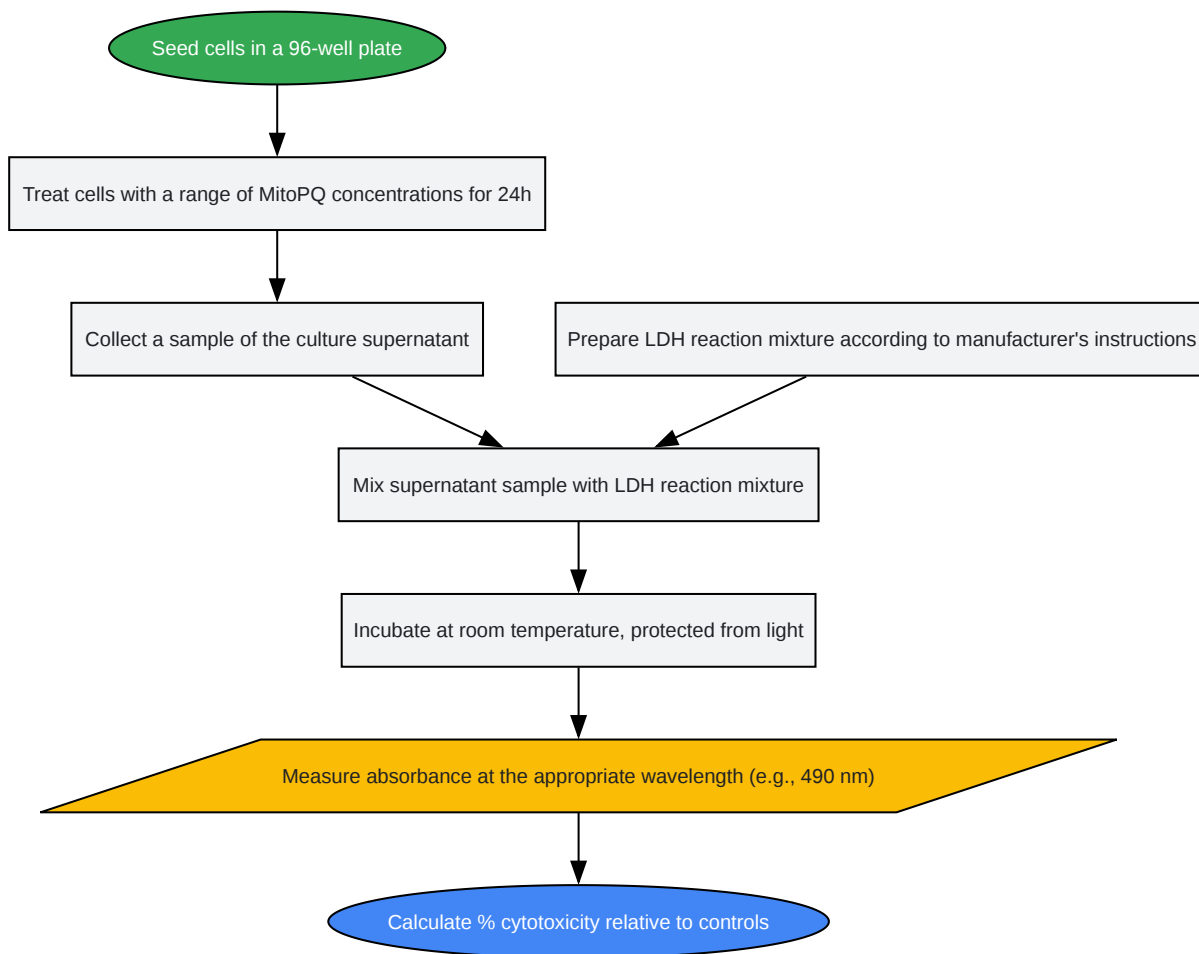
The large negative membrane potential across the inner mitochondrial membrane (approximately -180 mV) drives the accumulation of the positively charged TPP cation of **MitoPQ** into the mitochondrial matrix. This leads to a concentration of **MitoPQ** within the mitochondria that is several hundred-fold higher than in the cytoplasm.

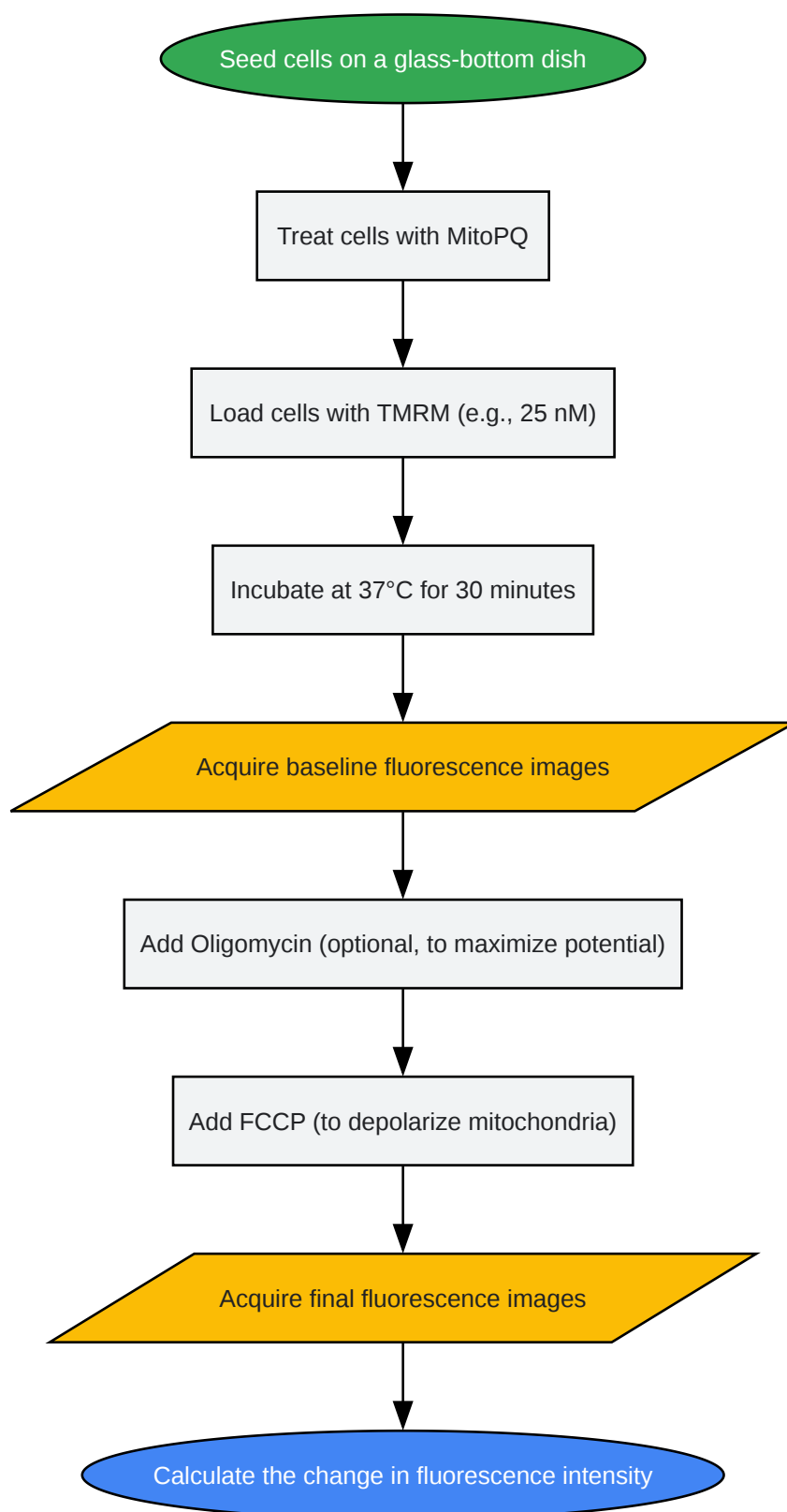
Redox Cycling at Complex I

Once inside the mitochondrial matrix, the paraquat moiety of **MitoPQ** interacts with the flavin site of Complex I. Here, it undergoes a one-electron reduction to form a radical monocation. This radical then rapidly reacts with molecular oxygen (O_2) to generate a superoxide radical ($O_2^{\cdot-}$), while the **MitoPQ** molecule is re-oxidized to its original state, allowing it to participate in further redox cycles.









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References

- 1. Transport and metabolism of MitoQ10, a mitochondria-targeted antioxidant, in Caco-2 cell monolayers - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Selective superoxide generation within mitochondria by the targeted redox cycler MitoParaquat - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. glpbio.com [glpbio.com]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com